

# Application of 1-Amino-2-propanethiol hydrochloride in Drug Delivery Systems

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Amino-2-propanethiol  
hydrochloride*

Cat. No.: *B1267210*

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

## Introduction

The functionalization of drug delivery systems with thiol-containing ligands, a process known as thiolation, has emerged as a promising strategy to enhance their therapeutic efficacy. Thiolated polymers, or thiomers, exhibit improved properties such as enhanced mucoadhesion, controlled drug release, and increased stability.<sup>[1][2]</sup> **1-Amino-2-propanethiol hydrochloride** is a versatile reagent for introducing thiol groups onto various drug carrier systems due to its primary amine and thiol functionalities. The primary amine allows for covalent conjugation to polymers and other carrier materials, while the thiol group imparts the desired mucoadhesive and controlled release properties. This document outlines the application of **1-Amino-2-propanethiol hydrochloride** in the development of advanced drug delivery systems, including nanoparticles, liposomes, and hydrogels.

## Key Applications

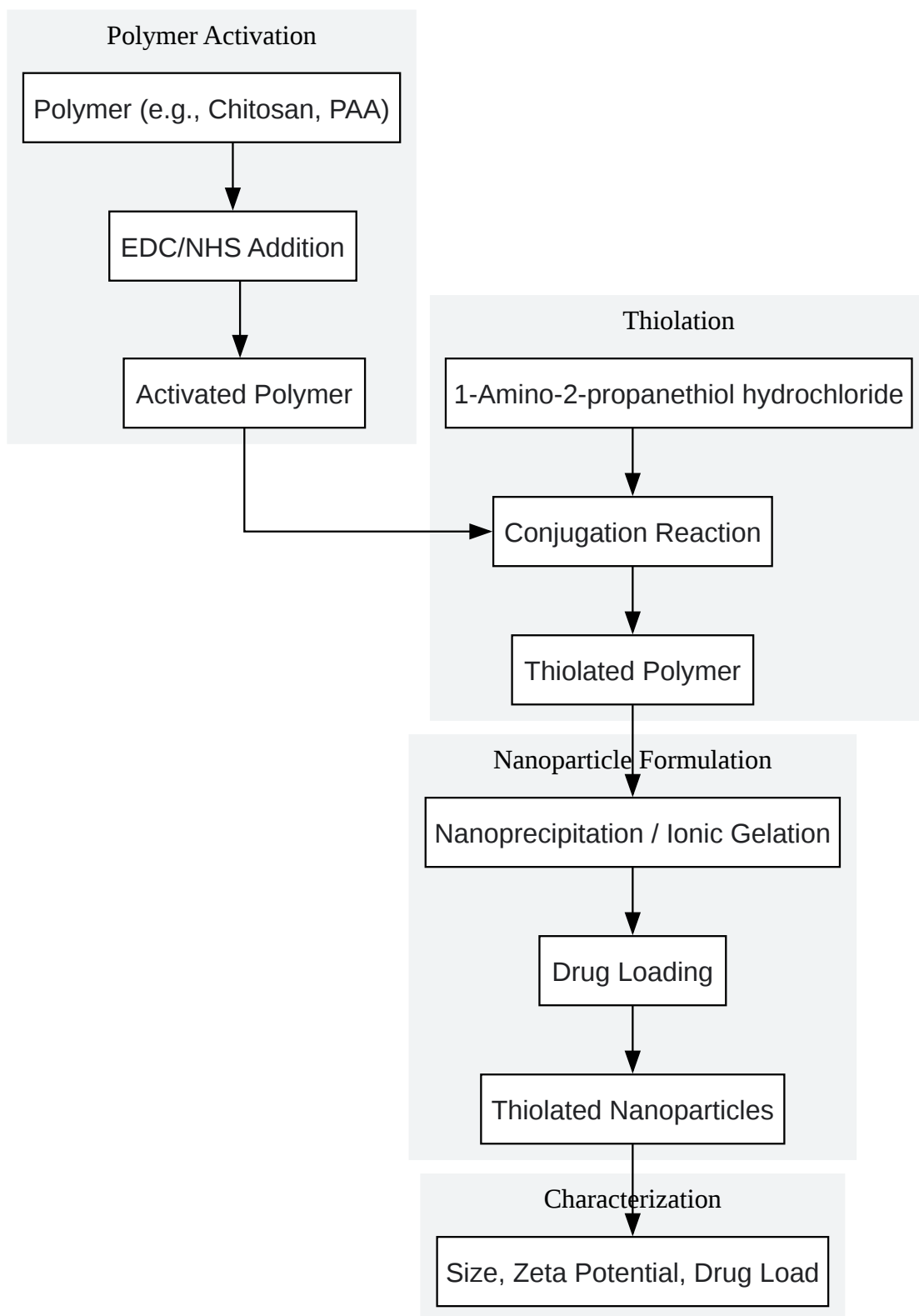
The introduction of thiol groups via **1-Amino-2-propanethiol hydrochloride** can significantly improve the performance of drug delivery systems.

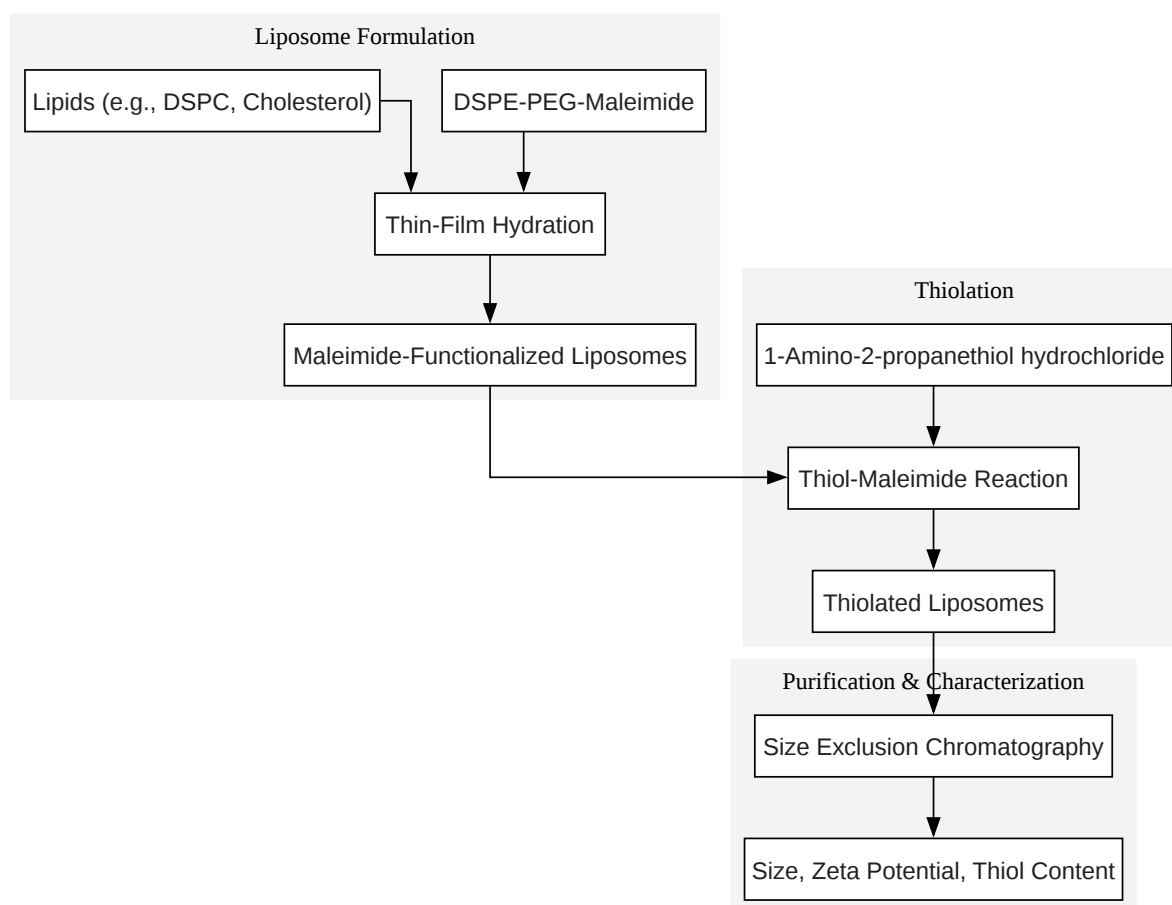
- **Enhanced Mucoadhesion:** The thiol groups form disulfide bonds with cysteine-rich mucins in the mucosal layers, leading to prolonged residence time of the drug delivery system at the site of administration.<sup>[1][2][3]</sup> This is particularly beneficial for oral, nasal, and ocular drug delivery.
- **Controlled Drug Release:** The formation of an intra- and intermolecular disulfide bond network within the carrier matrix can create a more cohesive and crosslinked structure, leading to a slower and more controlled release of the encapsulated drug.<sup>[1][2]</sup>
- **Improved Stability:** The covalent attachment of drugs to the thiolated carrier can protect them from enzymatic degradation, which is especially advantageous for sensitive therapeutics like peptides and proteins.<sup>[1]</sup>
- **Increased Permeation:** Thiolated systems have been shown to enhance the permeation of drugs across mucosal barriers.<sup>[4]</sup>

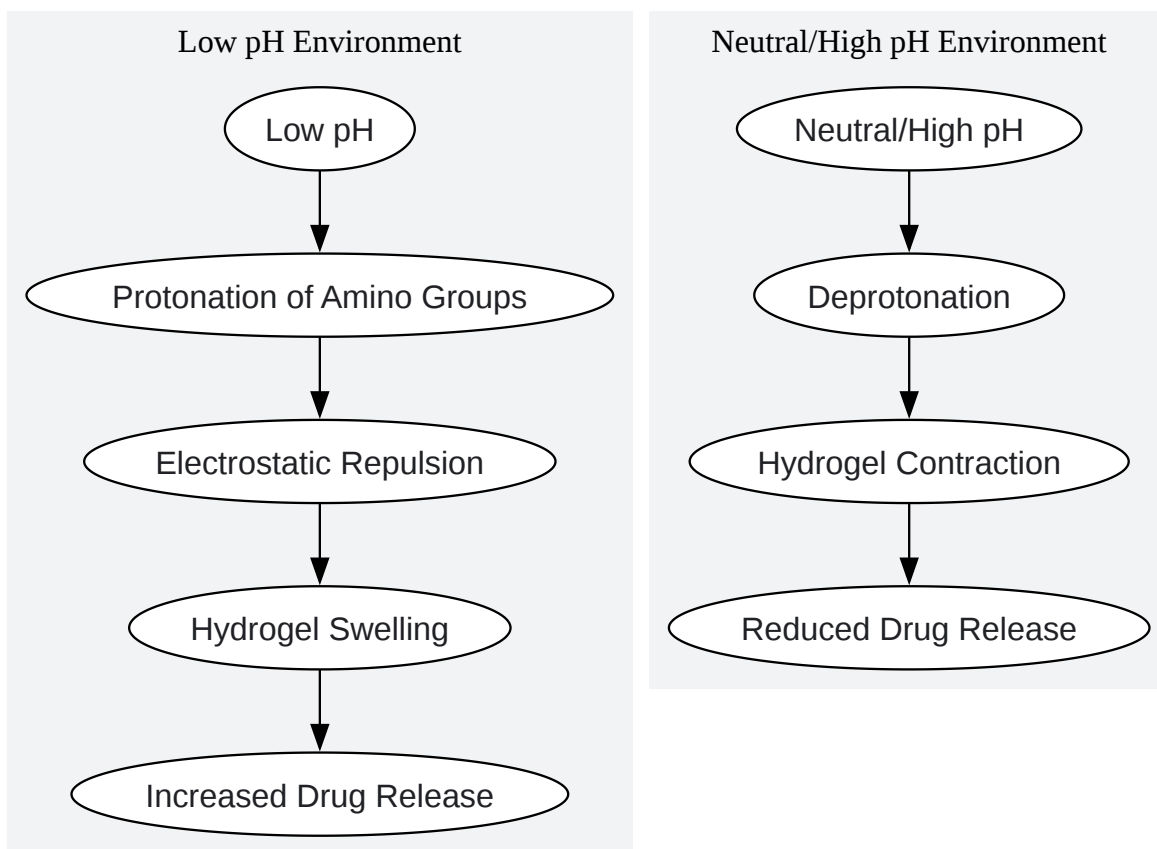
## Application in Nanoparticle Drug Delivery

Thiolated nanoparticles offer enhanced mucoadhesion and controlled release for targeted drug delivery.

Experimental Workflow for Thiolated Nanoparticle Formulation







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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)